

semicarbazide hydrochloride toxicity profile

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Compound Focus: Semicarbazide hydrochloride

CAS No.: 563-41-7; 18396-65-1

Cat. No.: S8050601

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Toxicity Profile Overview

Semicarbazide hydrochloride (CAS 563-41-7) is a toxic compound with specific target organs. The following table summarizes its key toxicological and safety characteristics.

Aspect	Key Findings	Details / Values
Acute Toxicity (Oral)	Toxic if swallowed [1].	ORL-MUS LD ₅₀ : 225 mg/kg [1]
Subchronic Toxicity (90-day in rats)	Primary target organs: bone, cartilage, and aorta [2].	NOAEL (No-Observed-Adverse-Effect-Level): <250 ppm (diet) [2]. LOAEL (Lowest-Observed-Adverse-Effect-Level): 250 ppm (histopathological changes in cartilage) [2].
Carcinogenicity	Suspected carcinogen (Category 2) [1]. IARC classification: Group 3 (Not classifiable as to its carcinogenicity to humans) [3].	Evidence of carcinogenicity in mice (lung and blood vessel tumors) [3].
Genotoxicity	Not genotoxic in <i>in vivo</i> micronucleus assay [3].	Showed negative results in a flow cytometry-based micronucleus assay in mouse peripheral blood [3].

Aspect	Key Findings	Details / Values
Physical Properties	White to light cream crystalline powder, odorless [1].	Soluble in water. Melting point: 176°C (decomposes) [1].
Safe Handling	Causes severe skin burns, serious eye damage, and is toxic if swallowed [1].	Personal protective equipment (PPE) including gloves, protective clothing, and eye protection is mandatory [1].

Detailed Experimental Findings & Protocols

For your experimental design and risk assessment, here is a deeper dive into the key studies.

Subchronic Toxicity Study Protocol (90-day)

This study is critical for establishing the NOAEL and identifying target organ toxicity [2].

- **Test System:** Wistar Hannover GALAS rats (both sexes) [2].
- **Dosing:** Administered in diet at concentrations of 0, 250, 500, and 1000 ppm [2].
- **Key Observations:**
 - **Gross Pathological:** Suppression of body weight gain and food consumption at 1000 ppm. Enlargement and deformation of knee joints, thorax, and tail at 500 and 1000 ppm [2].
 - **Histopathological:** Disarrangement of chondrocytes and fissures in the cartilage matrix of epiphyseal and articular cartilage at all doses. Severity was dose-dependent, with increased connective tissues and bone deformation at high doses. Thinning of compact bones at 1000 ppm was also observed [2].
 - **Vascular Effects:** Rough edges of elastic laminae and altered interlaminae spaces in the thoracic aorta [2].

Genotoxicity Assessment Protocol (Micronucleus Assay)

This study provides evidence that SEM-HCl may not be a genotoxic hazard under the tested conditions [3].

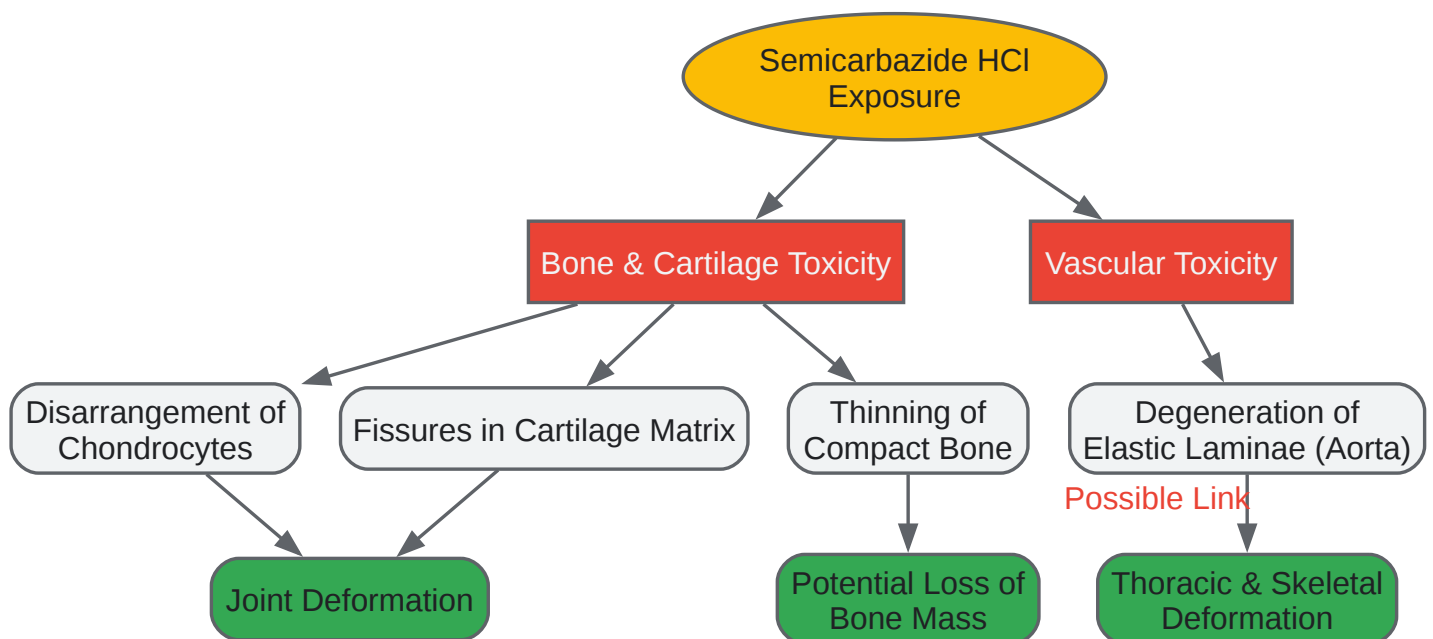
- **Test System:** Male CBA and Balb/C mice [3].
- **Dosing: Semicarbazide hydrochloride** was administered via a single intraperitoneal injection at doses of 40, 80, and 120 mg/kg body weight. Peripheral blood was sampled 48 hours post-treatment

[3].

- **Methodology:** The micronucleus frequency was analyzed using flow cytometry, which allows for a high-throughput and sensitive analysis of a large number of erythrocytes [3].
- **Results:** No statistically significant increase in the frequency of micronucleated erythrocytes was observed at any dose level compared to the negative control [3].

Proposed Mechanisms of Toxicity

The search results do not detail a complete signaling pathway for **semicarbazide hydrochloride** toxicity. However, based on the histopathological findings, the following diagram illustrates the logical progression of its toxic effects on the primary target tissues.



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Proposed pathway of semicarbazide HCl toxicity based on histopathological findings.

Safety Data & Handling Protocols

For researchers handling this compound, strict safety measures are required [1].

- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, and eye protection [1].
- **Engineering Controls:** Use procedures to avoid generating dust. In case of a spill, wipe up dust with a damp paper towel, place in a sealed container, and wash the spill site [1].
- **First Aid Measures:**
 - **Inhalation:** Remove to fresh air [1].
 - **Skin Contact:** Immediately remove contaminated clothing and rinse skin with water [1].
 - **Eye Contact:** Rinse cautiously with water for several minutes [1].
 - **Ingestion:** Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or physician [1].

Conclusion

Semicarbazide hydrochloride presents a clear toxicological profile, with the skeleton and vascular system as primary targets. The no-observed-adverse-effect-level (NOAEL) from a 90-day dietary study in rats is below 250 ppm. While it is a suspected carcinogen, an *in vivo* study did not show genotoxic potential. Strict safety protocols must be followed in the laboratory to mitigate risks.

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